Technical Support Center: Synthesis of 1-Bromo-1-Nitrooctan-2-ol

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Compound of Interest

Compound Name:	*1-bromo-1-nitrooctan-2-ol*
CAS No.:	*15509-51-0*
Cat. No.:	*B092984*

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Welcome to the dedicated technical support guide for the synthesis of **1-bromo-1-nitrooctan-2-ol**. This resource is designed for researchers, chemists, and drug development professionals to provide in-depth, field-proven insights into optimizing the yield and purity of this valuable synthetic intermediate. This guide moves beyond simple protocols to explain the underlying chemical principles, helping you troubleshoot and refine your experimental approach.

Safety First: Mandatory Handling Precautions

The synthesis of **1-bromo-1-nitrooctan-2-ol** involves hazardous materials that require strict safety protocols. The related compound, Bronopol (2-bromo-2-nitro-1,3-propanediol), is known to be toxic if swallowed, a severe eye irritant, and may cause respiratory irritation.[1][2]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile or neoprene), and chemical splash goggles.
- Ventilation: Conduct all steps of the synthesis in a certified chemical fume hood to avoid inhalation of volatile and potentially toxic reagents or byproducts.

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- Reagent Handling: Bromonitromethane is a hazardous substance. Heptanal is a flammable liquid and irritant. Handle these with extreme care, avoiding skin and eye contact.

- Waste Disposal: Dispose of all chemical waste according to your institution's hazardous waste guidelines. Do not dispose of organic solvents or halogenated compounds down the drain.

Introduction to the Synthesis

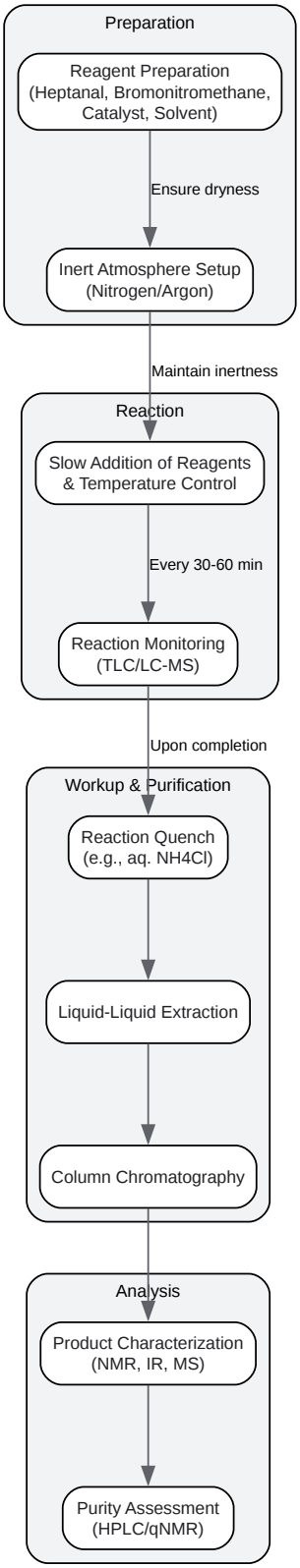
The formation of **1-bromo-1-nitrooctan-2-ol** is achieved via the Henry Reaction (also known as a nitroaldol reaction).[3][4] This classic carbon-carbon bond-forming reaction involves the base-catalyzed addition of a nitroalkane (bromonitromethane) to a carbonyl compound (heptanal).[5] The resulting β-nitro alcohol is a versatile intermediate, as the nitro and hydroxyl groups can be readily transformed into other functionalities, such as amino alcohols, making it a valuable building block in organic synthesis.[3][6][7]

The core challenge of this synthesis lies in controlling the reaction conditions to favor the desired product while minimizing side reactions and preventing product decomposition.

General Experimental Workflow

The following diagram outlines the typical workflow for the synthesis, purification, and analysis of **1-bromo-1-nitrooctan-2-ol**.

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Caption: High-level workflow for the synthesis of **1-bromo-1-nitrooctan-2-ol**.

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Frequently Asked Questions (FAQs)

Q1: What is the general reaction scheme for synthesizing **1-bromo-1-nitrooctan-2-ol**?

The reaction is a base-catalyzed nucleophilic addition. The base deprotonates bromonitromethane to form a nitronate anion, which then acts as a nucleophile, attacking the electrophilic carbonyl carbon of heptanal. A subsequent protonation step yields the final product, **1-bromo-1-nitrooctan-2-ol**.

Q2: What are the most critical factors affecting the yield and purity?

The three most critical factors are:

- Choice of Base/Catalyst: The strength and amount of the base are paramount. Strong bases can promote side reactions, while too little base will result in a sluggish or incomplete reaction.[3][8]
- Temperature Control: The Henry reaction is often exothermic. Maintaining a consistent, low temperature is crucial to prevent side reactions like dehydration and the retro-Henry reaction.[8][9]
- Reaction Time: Over-extending the reaction time, even after full consumption of the limiting reagent, can lead to the formation of impurities and product degradation.[10] Regular monitoring via Thin Layer Chromatography (TLC) is essential.

Q3: Which catalyst or base is best for this reaction?

There is no single "best" catalyst, as the optimal choice depends on the desired balance between reaction rate and selectivity.

- Organic Amines (e.g., DIPEA, Triethylamine): These are often a good starting point. They are generally mild enough to minimize side reactions like the Cannizzaro reaction.[11]
- Inorganic Salts (e.g., NaI, K_2CO_3): Catalytic amounts of sodium iodide (NaI) have been shown to be highly effective and promote the reaction under very mild conditions, which is excellent for preserving the sensitive product.[12][13] Potassium carbonate (K_2CO_3) is another mild inorganic base that can be effective.[14]

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- Strong Bases (e.g., NaOH, NaOMe): These should generally be avoided. While they can accelerate the reaction, they significantly increase the risk of side reactions and product decomposition, especially given the instability of similar compounds in alkaline conditions. [15][16]

Q4: How can I effectively monitor the reaction's progress?

Thin Layer Chromatography (TLC) is the most common and effective method.

- Procedure: Spot the crude reaction mixture on a silica gel TLC plate alongside spots of your starting materials (heptanal and bromonitromethane).
- Eluent: A good starting eluent system is a mixture of hexanes and ethyl acetate (e.g., 4:1 or 3:1 ratio).
- Interpretation: The disappearance of the limiting reagent (typically heptanal) and the appearance of a new, more polar spot (the product alcohol) indicate reaction progress. The product should have a lower Rf value than heptanal.

Q5: How stable is the final product, **1-bromo-1-nitrooctan-2-ol**?

β-nitro alcohols can be sensitive. The analogous compound Bronopol is known to be stable under normal storage but can decompose under alkaline conditions or at elevated temperatures.[15][17] It is reasonable to assume that **1-bromo-1-nitrooctan-2-ol** shares this sensitivity. For long-term storage, keep the purified product in a tightly sealed container, protected from light, and at a low temperature (e.g., <4 °C).

Troubleshooting Guide

This section addresses specific experimental issues in a question-and-answer format.

Problem: My reaction shows low or no product yield.

Q: I've run the reaction, but TLC analysis shows mostly unreacted starting material. What went wrong?

This is a common issue that can stem from several sources. Let's diagnose the potential causes.

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- Potential Cause 1: Inactive Catalyst or Base.
  - Why it happens: The base is responsible for generating the nucleophile. If the base is old, has been improperly stored (e.g., triethylamine can be oxidized), or is not strong enough, the reaction will not initiate.
  - Solution: Use a freshly opened or recently purified bottle of your base. If using an organic amine like triethylamine, consider distilling it prior to use. If using a mild base like K_2CO_3, ensure it is anhydrous.
- Potential Cause 2: Insufficient Catalyst Loading.
  - Why it happens: Catalytic reactions require a minimum amount of catalyst to proceed at a reasonable rate. Studies on similar Henry reactions show that increasing catalyst loading from 1 mol% to 3 mol% can dramatically improve yield.[9]
  - Solution: Increase the catalyst loading. If you started with 1-2 mol%, try increasing it to 5-10 mol%. See the protocols below for recommended amounts.
- Potential Cause 3: Reaction Temperature is Too Low.
  - Why it happens: While high temperatures are detrimental, a temperature that is too low can cause the reaction to stall. There is an optimal temperature window.
  - Solution: If you are running the reaction at a very low temperature (e.g., -20 °C), try allowing it to warm slowly to 0 °C or even room temperature while carefully monitoring by TLC. Some protocols report optimal yields at temperatures between 20-70°C, though this increases the risk of side products.[8]
- Potential Cause 4: The Reaction is Reversible (Retro-Henry).
  - Why it happens: All steps of the Henry reaction are reversible.[3] If the equilibrium is not favorable, the product can revert to the starting materials.
  - Solution: Use a slight excess (e.g., 1.2 to 1.5 equivalents) of one reagent (typically the less expensive one, bromonitromethane) to push the equilibrium towards the product side according to Le Châtelier's principle.

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Problem: My crude product is very impure, with multiple spots on TLC.

Q: The reaction seems to have worked, but my TLC plate shows several product spots and streaks. What are these impurities?

The formation of multiple byproducts is a classic sign of non-selective reaction conditions.

- Potential Cause 1: Dehydration to a Nitroalkene.
  - Why it happens: Under harsh conditions (strong base, high temperature), the β-nitro alcohol product can eliminate a molecule of water to form the corresponding nitroalkene.[3][18] This byproduct is less polar than your desired alcohol and will appear as a spot with a higher Rf on the TLC plate.
  - Solution:
    - Use Milder Conditions: Switch to a weaker base (e.g., NaI catalyst or DIPEA instead of NaOH).
    - Lower the Temperature: Run the reaction at 0 °C or room temperature. Avoid heating unless necessary.
    - Careful Workup: Quench the reaction with a mild acid buffer (like a saturated aqueous solution of NH_4Cl) rather than a strong acid to avoid acid-catalyzed dehydration.
- Potential Cause 2: Aldehyde Self-Condensation (Cannizzaro Reaction).
  - Why it happens: In the presence of a strong base, aldehydes lacking an α-hydrogen (like heptanal in this context, relative to the base's action) can undergo a disproportionation reaction to form an alcohol and a carboxylic acid.[3][16][19]
  - Solution: This side reaction is a clear indicator that your base is too strong. Avoid strong bases like NaOH or KOH. Use an organic amine or a mild inorganic catalyst.

Problem: The product seems to decompose during workup or purification.

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Q: I isolated a decent yield of crude product, but it disappeared or turned into a dark tar during column chromatography. What happened?

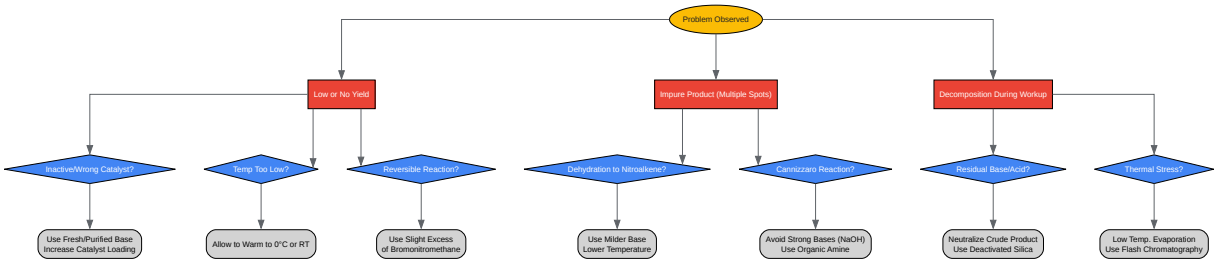
Product instability during purification is often due to thermal stress or incompatibility with the purification medium.

- Potential Cause 1: Residual Base or Acid on Silica Gel.
  - Why it happens: Standard silica gel can be slightly acidic, which can cause dehydration of sensitive alcohols. Conversely, if your crude product contains residual basic catalyst, this can cause decomposition on the column (e.g., retro-Henry or elimination). The product itself is known to be unstable in alkaline conditions.[15]
  - Solution:
    - Neutralize Crude Product: Before concentrating and loading onto the column, ensure your extracted organic layer is washed with brine until neutral (check with pH paper).
    - Use Deactivated Silica: You can "deactivate" the silica gel by pre-treating it with a solvent mixture containing a small amount of a neutral modifier, like triethylamine (e.g., 0.5-1% in the eluent), if base-catalyzed decomposition is suspected.
    - Alternative Sorbents: Consider using a less acidic stationary phase like alumina (neutral or basic grade) or Florisil if your product proves highly sensitive to silica.
- Potential Cause 2: Thermal Decomposition.
  - Why it happens: Prolonged exposure to even moderate heat can degrade the product. This includes heat generated by a rotary evaporator.
  - Solution:
    - Low-Temperature Evaporation: Remove solvents under reduced pressure at a low temperature (≤ 30 °C).
    - Flash Chromatography: Perform column chromatography as quickly as possible ("flash" conditions) to minimize the time the product spends on the stationary phase.

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Troubleshooting Decision Tree

This diagram provides a logical path for diagnosing and solving common issues.



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Caption: A decision tree for troubleshooting common synthesis problems.

Optimized Experimental Protocols

Two validated starting protocols are provided below. Protocol A is recommended for its extremely mild conditions, which favor high purity. Protocol B offers a more traditional approach using a common organic base.

Protocol A: Sodium Iodide-Catalyzed Synthesis (High Purity Focus)

This method is adapted from highly successful procedures for the synthesis of 1-bromo-1-nitroalkan-2-ols under very mild conditions.[12][13]

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Reagents & Materials:

- Heptanal
- Bromonitromethane (technical grade, ~90%)
- Sodium Iodide (NaI), anhydrous
- Dichloromethane (DCM), anhydrous
- Saturated aqueous NH_4Cl solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography

Step-by-Step Procedure:

- To an oven-dried, round-bottom flask under an inert atmosphere (N_2 or Ar), add heptanal (1.0 eq) and anhydrous DCM (to make a ~0.5 M solution).
- Add Sodium Iodide (NaI) (0.1 eq, 10 mol%).
- Cool the mixture to 0 °C in an ice-water bath.
- Add bromonitromethane (1.5 eq) dropwise over 10 minutes with vigorous stirring.
- Allow the reaction to stir at 0 °C and monitor its progress by TLC every hour. If the reaction is slow, allow it to warm to room temperature and stir for 4-12 hours.
- Upon completion (disappearance of heptanal), quench the reaction by adding saturated aqueous NH_4Cl solution.
- Transfer the mixture to a separatory funnel and extract with DCM (3x volume of aqueous layer).
- Combine the organic layers and wash with brine.

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- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure at low temperature (<30 °C).
- Purify the resulting crude oil by flash column chromatography on silica gel (eluent: Hexane/Ethyl Acetate gradient, e.g., starting from 19:1 to 4:1) to afford pure **1-bromo-1-nitrooctan-2-ol**.

Protocol B: Organic Base-Catalyzed Synthesis (General Method)

This protocol uses a common, non-nucleophilic organic base and is adapted from general procedures for this class of compounds.[11]

Reagents & Materials:

- Heptanal
- Bromonitromethane (technical grade, ~90%)
- N,N-Diisopropylethylamine (DIPEA)
- Ethanol (EtOH)
- 1 M aqueous HCl solution
- Saturated aqueous $NaHCO_3$ solution
- Brine
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Silica gel for column chromatography

Step-by-Step Procedure:

- To a round-bottom flask, add ethanol (to make a ~0.25 M solution of the aldehyde), heptanal (1.0 eq), and bromonitromethane (1.2 eq).
- Cool the mixture to room temperature.

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- Add DIPEA (2.0 eq) dropwise.
- Stir the reaction mixture at room temperature and monitor by TLC. The reaction is typically complete within 2-6 hours.
- Once complete, treat the mixture with 1 M aqueous HCl to neutralize the base and protonate the product.
- Extract the mixture with ethyl acetate or dichloromethane (3x).
- Wash the combined organic layers sequentially with saturated aqueous $NaHCO_3$ solution and brine.
- Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure at low temperature (<30 °C).
- Purify the crude product by flash column chromatography on silica gel as described in Protocol A.

Data Summary Tables

For clarity, the following tables summarize key reaction parameters.

Table 1: Comparison of Catalysts/Bases

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Catalyst/Base	Type	Typical Loading	Advantages	Disadvantages
Sodium Iodide (NaI)	**Lewis Acid/Halide**	**10 mol%**	**Very mild conditions, high purity, low side reactions.[12]**	**May be slower than strong bases.**
DIPEA / Et_3N	Organic Base	1.5 - 2.0 eq	Good for base-sensitive substrates, mild. [11]	Must be pure; can be difficult to remove.
K_2CO_3	Inorganic Base	0.5 - 1.0 eq	Inexpensive, easy to remove during workup. [14]	Heterogeneous reaction may be slow.

| NaOH / NaOMe | Strong Base | Catalytic | Very fast reaction rate. | High risk of side reactions (Cannizzaro, elimination) and product decomposition.[3][16] |

Table 2: Influence of Reaction Parameters

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Parameter	Condition	Expected Outcome	Rationale
Temperature	**Low (0 °C to RT)**	**Higher purity, lower yield/slower rate.**	**Minimizes side reactions like dehydration and retro-Henry.[10]**
	High (>50 °C)	Lower purity, higher rate.	Accelerates all reactions, including undesired ones.[8]
Solvent	Polar Aprotic (DCM, THF)	Good solubility, mild conditions.	Generally preferred for catalyzed reactions to avoid solvent participation.[10]
	Polar Protic (MeOH, EtOH)	Good solubility, can act as proton source.	Methanol is often an excellent solvent for Henry reactions.[8]

| Stoichiometry| 1.2-1.5 eq Bromonitromethane | Improved yield. | Drives the reaction equilibrium towards the product. |

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